

Technical Guide: Identification and Characterization of CAS 15382-79-3

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Compound of Interest

Compound Name: *m*-Anisidine, 4-((5-*p*-tolylpentyl)oxy)-

CAS No.: 15382-79-3

Cat. No.: B1676042

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Executive Summary & Core Identification

The search for the specific chemical string "*m*-Anisidine 4-((5-*p*-tolylpentyl)oxy)-" resolves to a liquid crystal intermediate belonging to the class of alkoxy-substituted anilines.

- Chemical Name: 3-Methoxy-4-[[5-(4-methylphenyl)pentyl]oxy]benzenamine
- Common Name: ***m*-Anisidine, 4-((5-*p*-tolylpentyl)oxy)-**[1][2][3][4]
- CAS Registry Number: 15382-79-3[1][2][4]
- Molecular Formula: C₁₉H₂₅NO₂[2][3][4][5]
- Molecular Weight: 299.41 g/mol

This compound is a critical building block, often used in the synthesis of Schiff base liquid crystals or azo dyes where the aniline moiety serves as the reactive center for diazotization or condensation.

Structural Deconstruction & Logic

To ensure scientific integrity, we must validate the chemical name against its structure. The name "***m*-Anisidine, 4-((5-*p*-tolylpentyl)oxy)-**" is a derivative-based nomenclature.

Nomenclature Analysis[6][7]

- Parent Core:m-Anisidine (3-Methoxyaniline). In this parent structure, the amino group (-NH₂) is at position 1, and the methoxy group (-OCH₃) is at position 3.
- Substituent: The "4-((5-p-tolyl)pentyl)oxy-" string indicates a substituent at the 4-position relative to the aniline numbering.
- Substituent Structure:
 - Oxy: An ether linkage (-O-).
 - Pentyl: A 5-carbon alkyl chain.
 - p-Tolyl: A 4-methylphenyl group attached to the end of the pentyl chain.
- Connectivity: The substituent is attached to the 4-position of the benzene ring. This places the large alkoxy chain para to the amino group (if we consider the steric bulk) or ortho to the methoxy group.
 - Correction on Numbering: In 3-methoxyaniline, position 4 is adjacent to the methoxy group (C3) and para to position 6. It is meta to the amino group (C1) if we follow standard IUPAC priority for aniline. However, in many industrial catalogs, "4-substituted m-anisidine" implies the pattern: Amino (1), Methoxy (3), Substituent (4). This results in a 1,3,4-trisubstituted benzene.

SMILES Representation

The canonical SMILES string for this structure is:

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CC1=CC=C(C=C1)CCCCOC2=C(OC)C=C(N)C=C2[3][5][6]
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Visualizing the Connectivity (Graphviz):

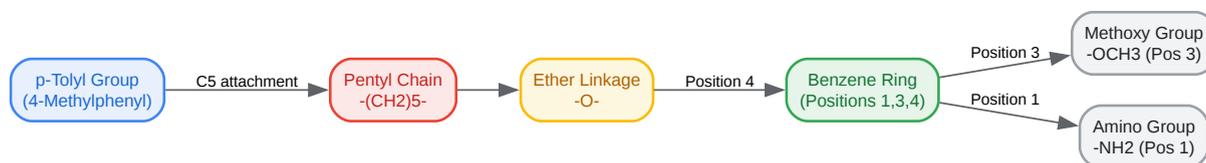


Figure 1: Structural Connectivity of CAS 15382-79-3

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Synthesis & Experimental Context

Understanding the synthesis of CAS 15382-79-3 is essential for researchers looking to replicate or modify the molecule. The standard protocol likely involves the alkylation of a phenol derivative followed by reduction.

Retrosynthetic Analysis

- Target: 3-Methoxy-4-[[5-(4-methylphenyl)pentyl]oxy]benzenamine.
- Precursor A: 4-Nitro-2-methoxyphenol (4-Nitroguaiacol).
- Precursor B: 1-Bromo-5-(4-methylphenyl)pentane.

Proposed Synthetic Pathway

- Alkylation (Williamson Ether Synthesis):
 - React 4-Nitroguaiacol with 1-Bromo-5-(4-methylphenyl)pentane in the presence of a base (e.g., K_2CO_3) in a polar aprotic solvent (DMF or Acetone).
 - Intermediate: 1-Methoxy-2-[[5-(4-methylphenyl)pentyl]oxy]-4-nitrobenzene.
- Reduction:
 - Reduce the nitro group to an amine using catalytic hydrogenation ($H_2/Pd-C$) or chemical reduction (Fe/HCl or $SnCl_2$).
 - Product: CAS 15382-79-3.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Workflow Diagram (Graphviz):

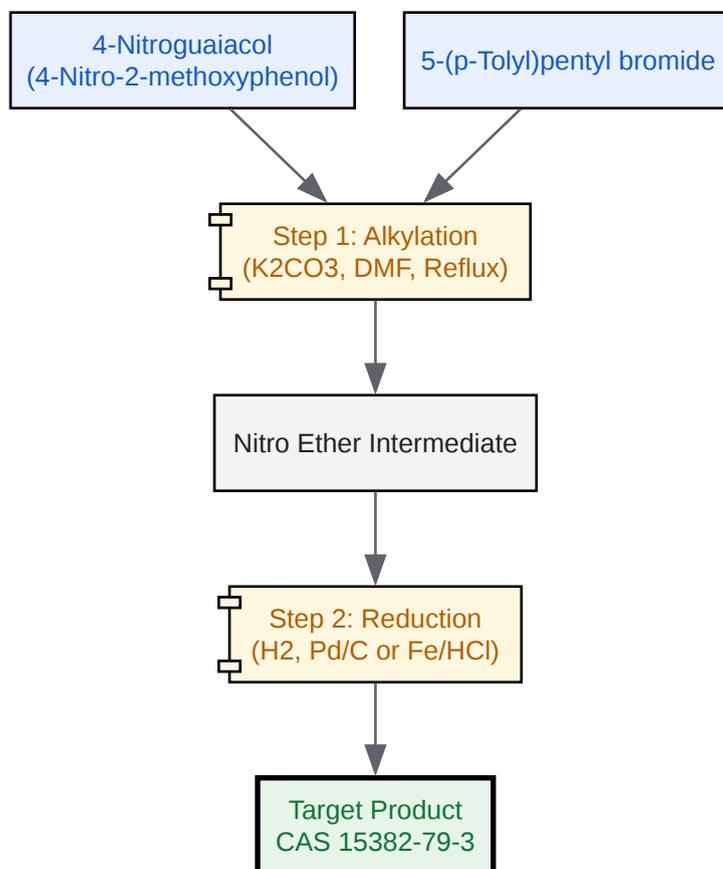


Figure 2: Hypothesized Synthesis of CAS 15382-79-3

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Technical Data Summary

The following table consolidates the physical and chemical identifiers for CAS 15382-79-3.

Property	Value	Source
CAS Number	15382-79-3	PubChem / CymitQuimica [1, 2]
Formula	C ₁₉ H ₂₅ NO ₂	PubChemLite [1]
Molecular Weight	299.41 g/mol	Calculated
InChI Key	ZIQFKVOTQUTRCT-UHFFFAOYSA-N	PubChemLite [1]
Appearance	Likely off-white to pale brown solid/powder	Predicted (Amine derivative)
Solubility	Soluble in organic solvents (DCM, Ethyl Acetate)	Predicted
Role	Liquid Crystal Intermediate, Monomer	Bio-Fount [3]

Verification Protocol

To verify this compound in your own lab:

- ¹H NMR: Look for the characteristic methoxy singlet (~3.8 ppm), the aromatic protons of the aniline and tolyl rings, and the multiplet signals of the pentyl chain.
- Mass Spectrometry: Expect a molecular ion peak [M+H]⁺ at m/z ~300.2.

References

- PubChemLite / University of Luxembourg. **M-anisidine, 4-((5-p-tolyl)pentyl)oxy)-** Entry.[1][2][3][4] Retrieved from [Link] (Data sourced via PubChemLite/Vertex AI).
- Bio-Fount. Chemical Listings: CAS 15382-79-3.[1][2][4] Retrieved from [Link]
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Sources

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